

Essential Safety and Operational Guide for Handling Imidaprilat-d3

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Compound of Interest

Compound Name: *Imidaprilat-d3*

Cat. No.: *B15559922*

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This document provides crucial safety and logistical information for the handling of **Imidaprilat-d3**, a deuterated analog of Imidaprilat, the active metabolite of the ACE inhibitor Imidapril. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Physical and Chemical Properties

A summary of the known physical and chemical properties of Imidaprilat and its related compounds is presented below. This data is essential for safe handling and storage.

Property	Value	Source
Molecular Formula	C18H23N3O6	[1]
Molecular Weight	377.39 g/mol	[1]
Appearance	White solid	[2]
Solubility	No data available	
Stability	Stable under recommended storage conditions	
Storage Temperature	-20°C	

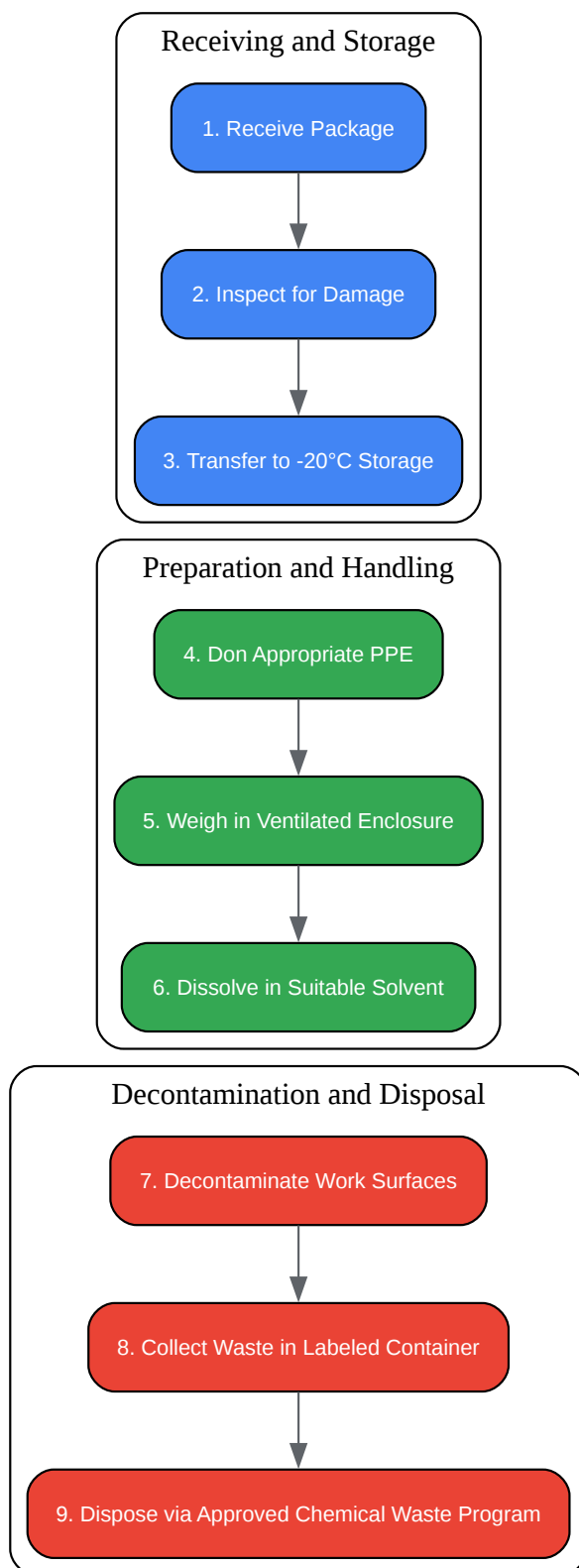
Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure when handling **Imidaprilat-d3**. Imidapril and its metabolites are potent pharmaceutical compounds, and exposure can lead to adverse health effects.[3][4]

PPE Category	Item	Specification
Hand Protection	Gloves	Two pairs of powder-free nitrile gloves meeting ASTM D6978 standards. The outer glove should be removed immediately after handling. [4] [5]
Body Protection	Gown	A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs. [4] [6]
Eye Protection	Safety Glasses/Goggles	Chemical safety goggles or a face shield if there is a risk of splashing. [3] [5] [6]
Respiratory Protection	Respirator	An N95 or higher-rated respirator should be worn, especially when handling the powder form to avoid inhalation. [6]

Step-by-Step Handling and Operational Plan

A systematic approach to handling **Imidaprilat-d3** is critical to minimize exposure and ensure experimental integrity. The following workflow outlines the key stages from receipt to disposal.



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Caption: Workflow for Safe Handling of **Imidaprilat-d3**.

Operational Steps:

- **Receiving and Inspection:** Upon receipt, visually inspect the package for any signs of damage or leakage. If compromised, follow institutional emergency procedures.
- **Storage:** Store the compound in a clearly labeled, sealed container at -20°C in a designated and restricted area.^[7]
- **Personal Protective Equipment (PPE):** Before handling, don all required PPE as detailed in the table above.^{[3][4][5]}
- **Handling Environment:** All handling of powdered **Imidaprilat-d3** should be conducted in a certified chemical fume hood or a ventilated balance enclosure to prevent inhalation of dust.
- **Weighing and Aliquoting:** Use dedicated spatulas and weigh boats. Tare the balance with the weigh boat before adding the compound to minimize contamination.
- **Dissolution:** If preparing a solution, add the solvent to the vial containing the weighed compound slowly to avoid splashing.
- **Decontamination:** After handling, decontaminate all surfaces, equipment, and glassware with an appropriate cleaning agent (e.g., 70% ethanol), followed by a rinse with water.
- **Waste Collection:** Collect all disposable items, including gloves, gowns, and weigh boats, in a dedicated, sealed, and clearly labeled hazardous waste container.^[7]

Disposal Plan

Proper disposal of **Imidaprilat-d3** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Solid Waste:** All solid waste, including empty containers, contaminated PPE, and unused compound, must be disposed of as hazardous chemical waste.^[7]
- **Liquid Waste:** Solutions of **Imidaprilat-d3** should be collected in a designated, labeled hazardous waste container. Do not dispose of down the drain.^[7]

- Disposal Vendor: All waste must be disposed of through an approved and licensed hazardous waste disposal company, following all local, state, and federal regulations.[7]

By adhering to these safety protocols and operational procedures, researchers can minimize the risks associated with handling **Imidaprilat-d3** and maintain a safe laboratory environment.

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